

Comparative Performance Data

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Compound of Interest

Compound Name: *Isoscabertopin*

Cat. No.: *B8115534*

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The following table summarizes the key performance indicators for Compound A and the standard of care drug. Lower IC50 values indicate higher potency, a higher selectivity index is desirable, and lower EC50 values in cytotoxicity assays suggest greater cellular effect.

Metric	Compound A	Standard of Care	Unit
Target Kinase IC50	15	50	nM
Off-Target Kinase IC50	>10,000	1,500	nM
Selectivity Index	>667	30	Fold
Cancer Cell Line A EC50	100	350	nM
Normal Cell Line B EC50	>20,000	5,000	nM

Experimental Protocols

In-Vitro Kinase Inhibition Assay Protocol

This protocol was utilized to determine the half-maximal inhibitory concentration (IC50) for both Compound A and the standard of care against the target kinase.

- Reagent Preparation: A reaction buffer was prepared containing 20 mM HEPES (pH 7.5), 10 mM MgCl2, 1 mM EGTA, and 0.02% Brij35. The target kinase was diluted in this buffer to a

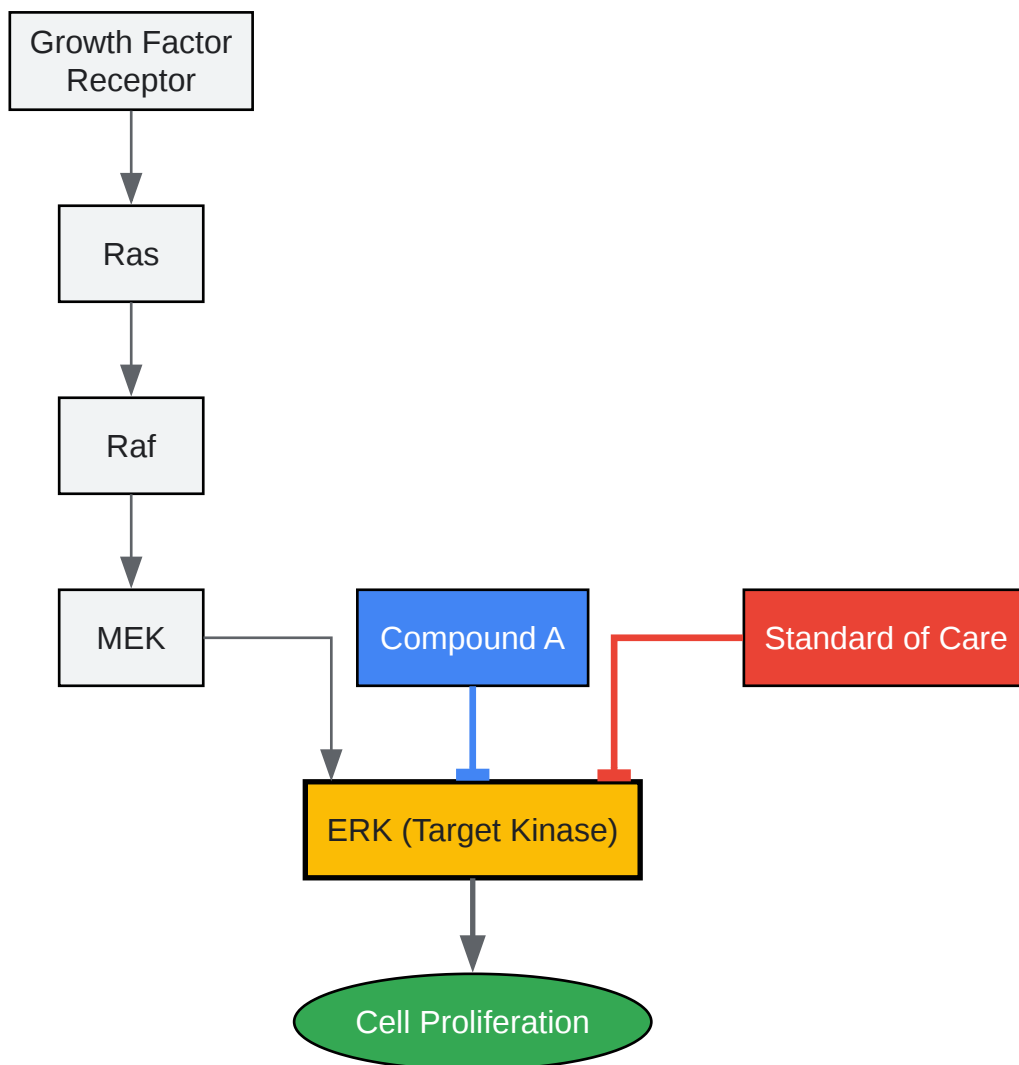
concentration of 2 nM. ATP was diluted to 10 μ M, and a fluorescently labeled peptide substrate was prepared at a 2 μ M concentration.

- **Compound Dilution:** Compound A and the standard of care were serially diluted in 100% DMSO to create a 10-point concentration gradient.
- **Assay Plate Preparation:** 5 μ L of the kinase solution was added to each well of a 384-well plate. Subsequently, 2.5 μ L of each compound dilution was added to the respective wells. The plate was incubated at room temperature for 10 minutes.
- **Reaction Initiation:** 2.5 μ L of the ATP and peptide substrate mixture was added to each well to initiate the kinase reaction.
- **Incubation and Reading:** The plate was incubated for 60 minutes at room temperature. The reaction was then stopped, and the phosphorylation of the substrate was measured using a fluorescence plate reader.
- **Data Analysis:** The resulting data was normalized to controls, and the IC₅₀ values were calculated using a four-parameter logistic curve fit.

Visualizations

Signaling Pathway

The diagram below illustrates the signaling pathway in which the target kinase operates. Both Compound A and the standard of care are designed to inhibit this kinase, thereby blocking the downstream signaling cascade that leads to cell proliferation.

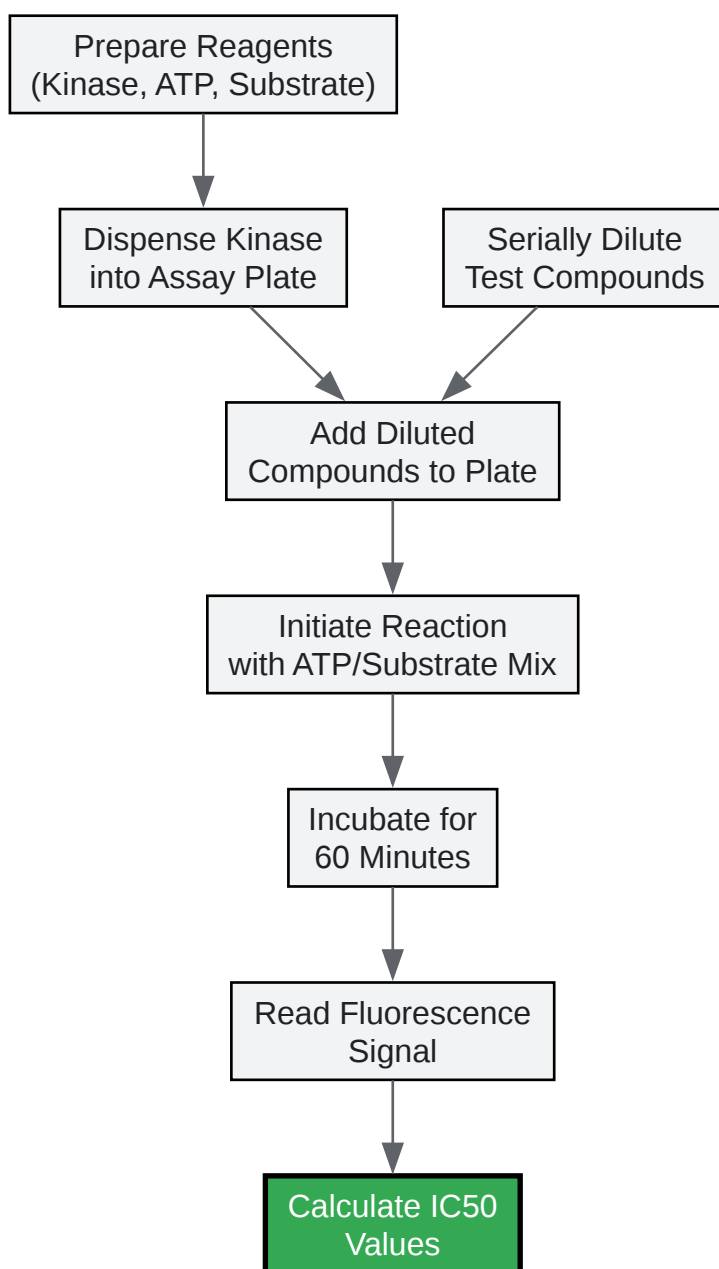


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Caption: Simplified MAPK signaling cascade showing inhibition of the target kinase.

Experimental Workflow

The following diagram outlines the workflow for the in-vitro kinase inhibition assay described in the protocol section.



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Caption: Workflow for the in-vitro kinase inhibition assay.

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